Technical Guide: Solubility Profiling & Handling of 2-(Furan-3-yl)pyrimidine

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Compound of Interest

Compound Name:	*2-(Furan-3-yl)pyrimidine*
Cat. No.:	*B13112726*

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Executive Summary & Solubility Profile

2-(Furan-3-yl)pyrimidine is a low-molecular-weight (MW: 146.15 g/mol), heteroaromatic building block characterized by moderate lipophilicity (XLogP3-AA: 0.9). Its structure comprises a pyrimidine ring linked to a furan moiety, creating a planar, electron-deficient system with three hydrogen bond acceptors and zero donors.

Based on structural activity relationships (SAR) of analogous pyrimidine derivatives and physicochemical descriptors, the compound exhibits a Tier 1 Solubility Profile in polar organic solvents.

Reference Solubility Data (Estimated Ranges)

Note: Values represent consensus ranges for structurally analogous heteroaromatic fragments (MW < 200, LogP ~1) at 25°C.

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Solvent	Solubility Potential	Estimated Saturation Limit	Primary Interaction Mechanism	Application
DMSO	Excellent	> 100 mg/mL (> 680 mM)	Dipole-dipole; - disruption	Stock Solutions, Bio-assays
Methanol	Good	20 – 50 mg/mL	H-bond donation (Solvent Solute)	Synthesis, Purification, LC-MS
Water	Low to Moderate	< 1–5 mg/mL	Hydrophobic effect dominates	Aqueous buffers (requires co-solvent)

> *Critical Application Note: For biological assays, prepare primary stock solutions in DMSO at 10–100 mM. Avoid using methanol for long-term stock storage due to potential evaporation and hygroscopicity.*

Mechanistic Solvation Theory

To optimize dissolution, one must understand the molecular interactions governing the solvation of **2-(Furan-3-yl)pyrimidine**.

DMSO (Dimethyl Sulfoxide)

DMSO is a polar aprotic solvent (

) with a high dipole moment. It is the thermodynamically preferred solvent for this compound.

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- Mechanism: The sulfoxide oxygen of DMSO acts as a strong H-bond acceptor, but more importantly, DMSO interacts strongly with the electron-deficient pyrimidine ring via dipole-dipole interactions.
- Why it works: The planar aromatic structure of **2-(Furan-3-yl)pyrimidine** is prone to

  -stacking (aggregation) in the solid state. DMSO effectively intercalates between these stacks, breaking the crystal lattice energy more efficiently than protic solvents.

Methanol (MeOH)

Methanol is a polar protic solvent (

).

- Mechanism: Methanol acts as a Hydrogen Bond Donor (HBD) to the three nitrogen/oxygen acceptors on the solute.
- Limitation: Since **2-(Furan-3-yl)pyrimidine** lacks Hydrogen Bond Donors (HBD count = 0), it cannot form a cooperative H-bond network with methanol. This limits its solubility compared to DMSO, where polarizability plays a larger role.

Solvation Pathway Diagram

The following diagram illustrates the decision matrix for solvent selection based on the intended downstream application.

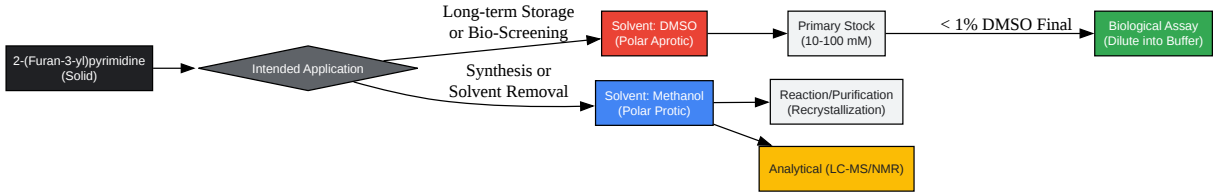

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Figure 1: Solvation workflow for **2-(Furan-3-yl)pyrimidine** based on experimental requirements.

Experimental Protocols for Solubility Determination

As specific batch purity affects solubility, researchers should empirically determine the exact limit using the following self-validating protocols.

Protocol A: Thermodynamic Solubility (Shake-Flask Method)

The "Gold Standard" for formulation and physical chemistry data.

Materials:

- **2-(Furan-3-yl)pyrimidine** (Solid)
- Solvent (DMSO or Methanol, HPLC Grade)
- Thermomixer or Shaker[1]
- 0.22

  m PTFE Syringe Filter
- HPLC-UV or Gravimetric Balance

Workflow:

- Saturation: Add excess solid compound (~50 mg) to 1.0 mL of solvent in a glass vial.
- Equilibration: Agitate at 25°C for 24 hours (750 rpm).
  - Validation Step: Ensure undissolved solid remains visible. If clear, add more solid.
- Separation: Centrifuge at 10,000 rpm for 5 mins or filter through a 0.22

  m PTFE filter (pre-saturated).

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- Quantification:
  - Gravimetric (High Solubility): Evaporate a known volume of filtrate (e.g., 500 L) to dryness and weigh the residue.
  - HPLC (High Precision): Dilute the filtrate 100-fold and inject onto HPLC (C18 column, MeOH/Water gradient). Compare peak area to a standard curve.

Protocol B: Kinetic Solubility (Turbidimetric/HTS)

Best for rapid screening of biological stock dilutions.

Workflow:

- Prepare a 10 mM stock solution in DMSO.
- Pipette increasing volumes of stock into a clear 96-well plate.
- Add aqueous buffer (e.g., PBS pH 7.4) to a final volume of 200 L.
  - Target Concentrations: 1, 10, 50, 100 M.
- Read: Measure Absorbance at 620 nm (turbidity) or inspect visually for precipitation.
- Result: The "Kinetic Solubility Limit" is the highest concentration before precipitation occurs (onset of turbidity).

Handling & Storage Recommendations

Stock Solution Preparation (DMSO)

- Weighing: Weigh the solid into a glass vial (avoid plastic for long-term DMSO storage if possible, though Polypropylene is acceptable).
- Calculation: Use the Molecular Weight (146.15 g/mol).

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- Example: To make 10 mL of 100 mM stock, weigh 146.15 mg.

- Dissolution: Add DMSO. Vortex for 30 seconds. Sonication is rarely needed for this MW but can be used if particles persist.

- Storage: Store at -20°C. DMSO freezes at 19°C.

  - Thawing: Thaw completely at Room Temperature (RT) and vortex before use to ensure homogeneity.

Troubleshooting "Crash-Out"

If the compound precipitates upon dilution into aqueous media (e.g., cell culture media):

- Reduce Final Concentration: Ensure the final DMSO concentration is < 0.5-1.0% (v/v).

- Warm the Media: Pre-warm the media to 37°C before adding the stock.

- Step-wise Dilution: Dilute the DMSO stock into an intermediate solvent (e.g., 1:1 DMSO:Water) before the final dilution, though this is less common for this specific fragment.

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